

# 2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE safety and handling

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## Compound of Interest

2,2'-

Compound Name: BIS(METHOXYMETHOXY)-1,1'-  
BINAPHTHALENE

Cat. No.: B114958

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An In-depth Technical Guide to the Safe Handling of **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**

This guide provides comprehensive safety and handling information for **2,2'-BIS(METHOXYMETHOXY)-1,1'-BINAPHTHALENE**, intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identification

| Property          | Value  |
|-------------------|--|
| Chemical Name     | 2,2'-Bis(methoxymethoxy)-1,1'-binaphthalene  |
| Molecular Formula | C <sub>24</sub> H <sub>22</sub> O <sub>4</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> |
| Molecular Weight  | 374.43 g/mol   |
| CAS Numbers       | 74292-20-9 (racemic) <a href="#">[2]</a> , 173831-50-0 ((R)-enantiomer) <a href="#">[6]</a> , 142128-92-5 ((S)-enantiomer) <a href="#">[3]</a>     |
| Appearance        | Solid, White solid <a href="#">[7]</a> , Colorless solid <a href="#">[2]</a>   |
| Melting Point     | 92-96 °C (racemic) <a href="#">[1]</a> , 101-105 °C ((R)-enantiomer)   |

# Hazard Identification and Classification

This chemical is classified as hazardous. The primary hazards are serious eye damage and long-term adverse effects on the aquatic environment.

GHS Classification:

- Eye Damage/Irritation, Category 1
- Hazardous to the aquatic environment, acute hazard, Category 1
- Hazardous to the aquatic environment, long-term hazard, Category 1

Signal Word: Danger

Hazard Pictograms:

corrosive environment

Hazard Statements:

- H318: Causes serious eye damage.
- H410: Very toxic to aquatic life with long lasting effects.
- H413: May cause long lasting harmful effects to aquatic life.

Precautionary Statements:

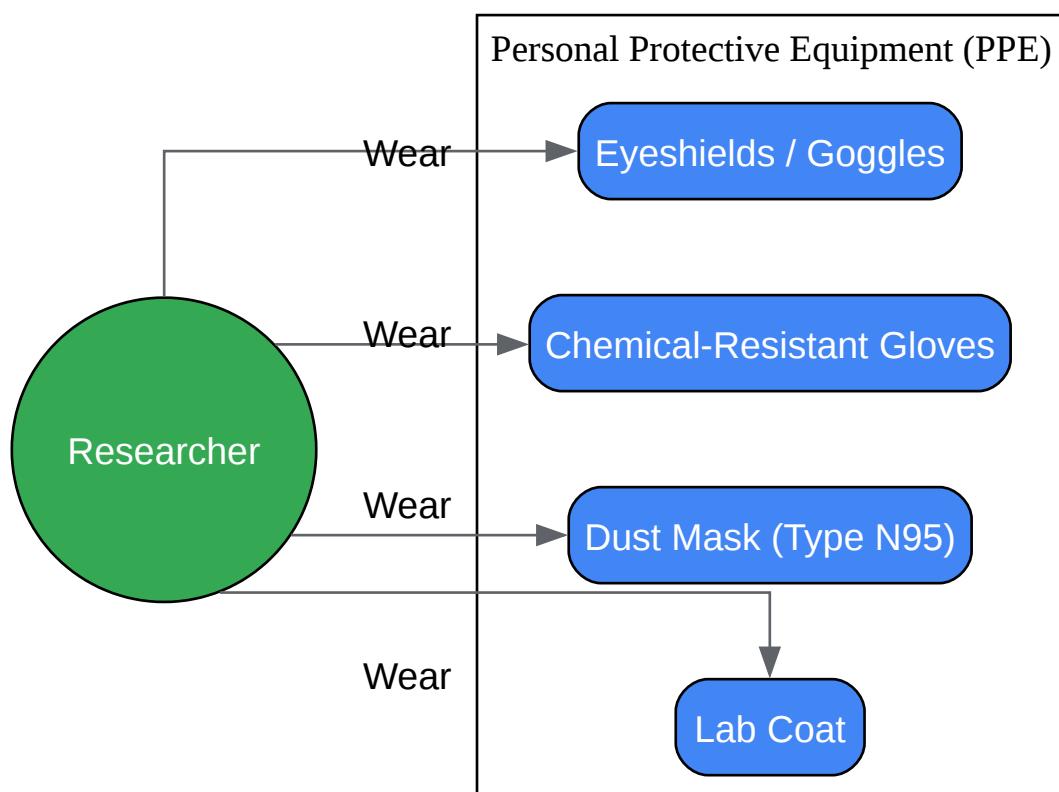
- P273: Avoid release to the environment.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P391: Collect spillage.
- P501: Dispose of contents/container to an approved waste disposal plant.

# Safe Handling and Storage

Adherence to proper laboratory protocols is essential when handling this compound.

## Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against exposure.



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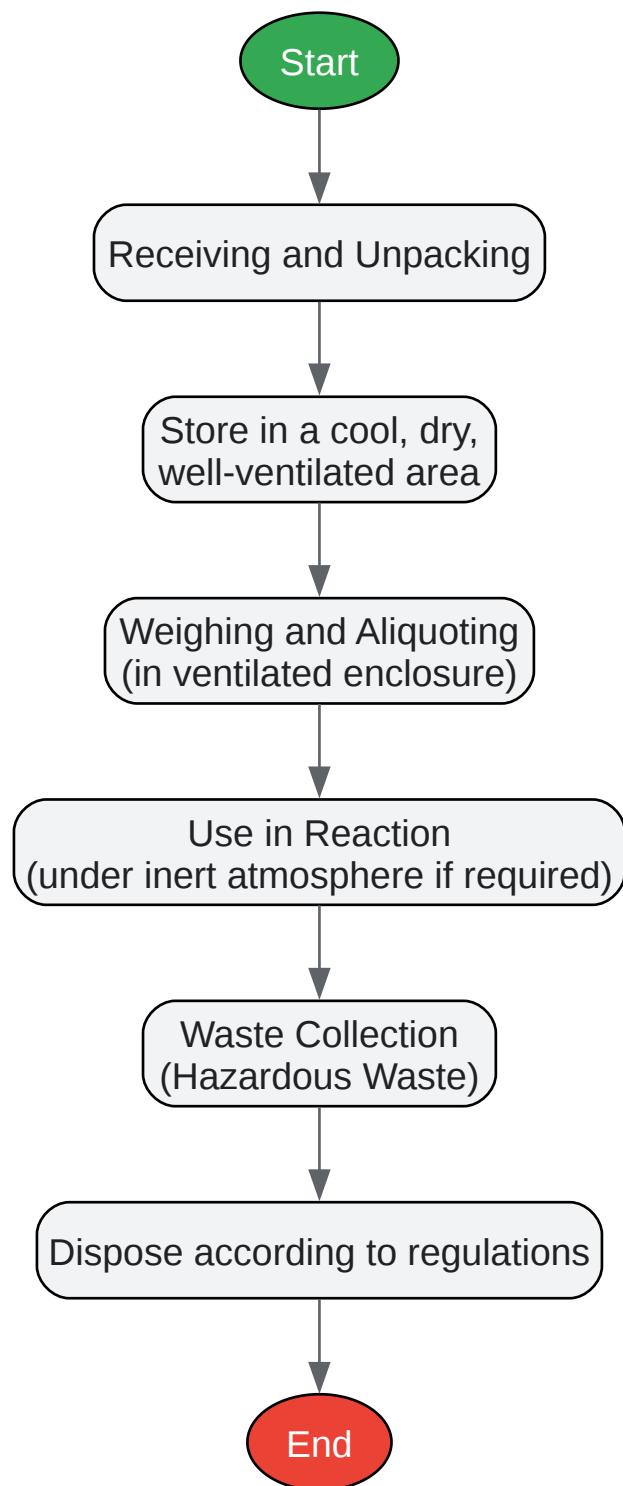
Caption: Recommended Personal Protective Equipment (PPE).

## Engineering Controls

- Work in a well-ventilated area.
- Use a local exhaust ventilation system to minimize dust inhalation.

## Handling Procedures

A systematic approach to handling ensures safety at every step.



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Caption: Safe Handling Workflow.

## Storage

- Store in a tightly closed container in a dry and well-ventilated place.
- This compound is classified under Storage Class 11: Combustible Solids.

## First-Aid Measures

In case of exposure, immediate action is crucial.

| Exposure Route | First-Aid Procedure  |
|----------------|--|
| Eye Contact    | Rinse immediately with plenty of water and seek medical advice. <a href="#">[1]</a> If contact lenses are worn, remove them if it is easy to do so and continue rinsing. |
| Skin Contact   | Take off all contaminated clothing immediately. Rinse skin with water.   |
| Inhalation     | Remove person to fresh air and keep comfortable for breathing. Get medical advice if you feel unwell.  |
| Ingestion      | Rinse mouth. Do NOT induce vomiting. Seek medical attention.   |

## Fire-Fighting Measures

- Suitable extinguishing media: Water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or chemical foam.[\[8\]](#)
- Hazardous combustion products: Carbon monoxide (CO) and Carbon dioxide (CO<sub>2</sub>).[\[8\]](#)
- Protective equipment: Wear self-contained breathing apparatus for firefighting if necessary.

## Accidental Release Measures

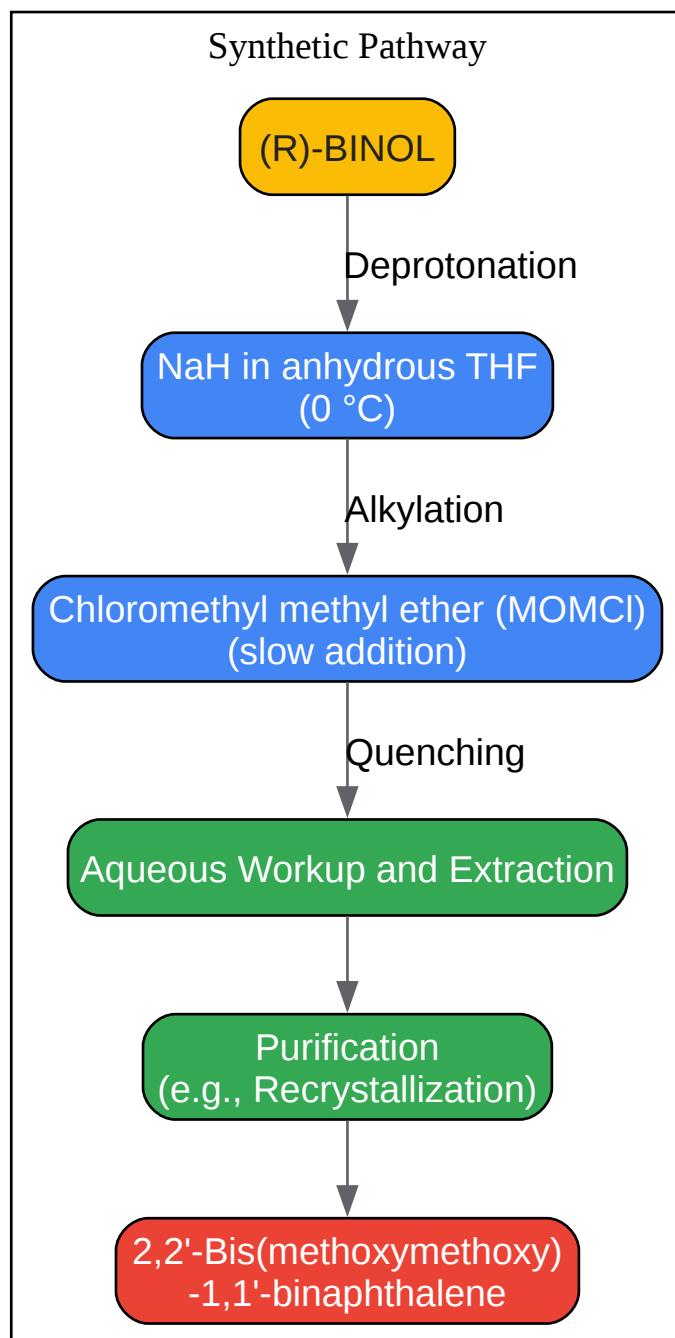
- Personal precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation.
- Environmental precautions: Prevent further leakage or spillage if safe to do so. Do not let product enter drains. Discharge into the environment must be avoided.[1]
- Methods for cleaning up: Pick up and arrange disposal without creating dust. Sweep up and shovel. Keep in suitable, closed containers for disposal.

## Disposal Considerations

- Dispose of this material and its container as hazardous waste.[1]
- Disposal must be in accordance with local and national regulations.

## Experimental Protocol: Synthesis

**2,2'-Bis(methoxymethoxy)-1,1'-binaphthalene** is often synthesized from the corresponding (R)- or (S)-BINOL. The following is a general procedure based on literature.[7][9]



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Caption: General Synthetic Workflow.

Detailed Methodology:

- Under an inert atmosphere (e.g., nitrogen), (R)-1,1'-bi-2-naphthol is suspended in an anhydrous solvent like dichloromethane or THF.[7][9]
- The suspension is cooled in an ice bath.[7]
- A base, such as N,N-Diisopropylethylamine or Sodium Hydride (NaH), is added.[7][9]
- Chloromethyl methyl ether is then added dropwise to the reaction mixture.[7][9]
- The reaction is allowed to warm to room temperature and stirred for several hours.[7][9]
- The reaction is monitored by Thin Layer Chromatography (TLC).[7]
- Upon completion, the reaction is quenched with water and the product is extracted with an organic solvent.[7]
- The combined organic layers are washed, dried, and concentrated under reduced pressure. [7]
- The crude product is then purified, typically by recrystallization.[7]

This technical guide is intended to provide essential safety and handling information. It is not a substitute for a thorough risk assessment before use. Always consult the most current Safety Data Sheet (SDS) from the supplier before handling this chemical.

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